

6-Methyl Nornicotine: A Technical Guide to a Nornicotine Analog

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Methyl-5-(pyrrolidin-2-yl)pyridine*

Cat. No.: B022502

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the chemical identity and available information for 6-Methyl Nornicotine. An extensive review of scientific literature and chemical databases reveals that while this compound is chemically defined, it is frequently confused with the more extensively studied analog, 6-Methylnicotine. This document aims to clarify the distinction between these two molecules and presents the currently available data for 6-Methyl Nornicotine.

Nomenclature and Chemical Identification

6-Methyl Nornicotine is a derivative of nornicotine, which is an alkaloid found in tobacco plants and a metabolite of nicotine.^{[1][2]} The key structural feature of nornicotine is the absence of a methyl group on the pyrrolidine nitrogen, which is present in nicotine.^{[1][2]} In 6-Methyl Nornicotine, a methyl group is added to the 6th position of the pyridine ring of the nornicotine structure.

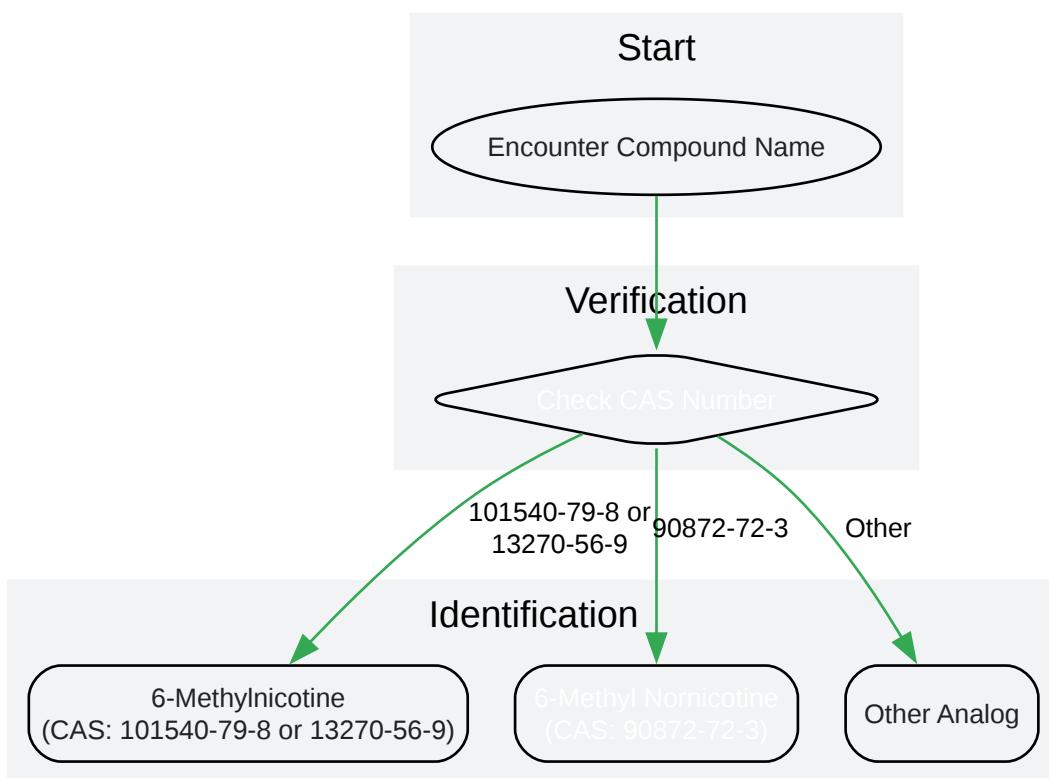
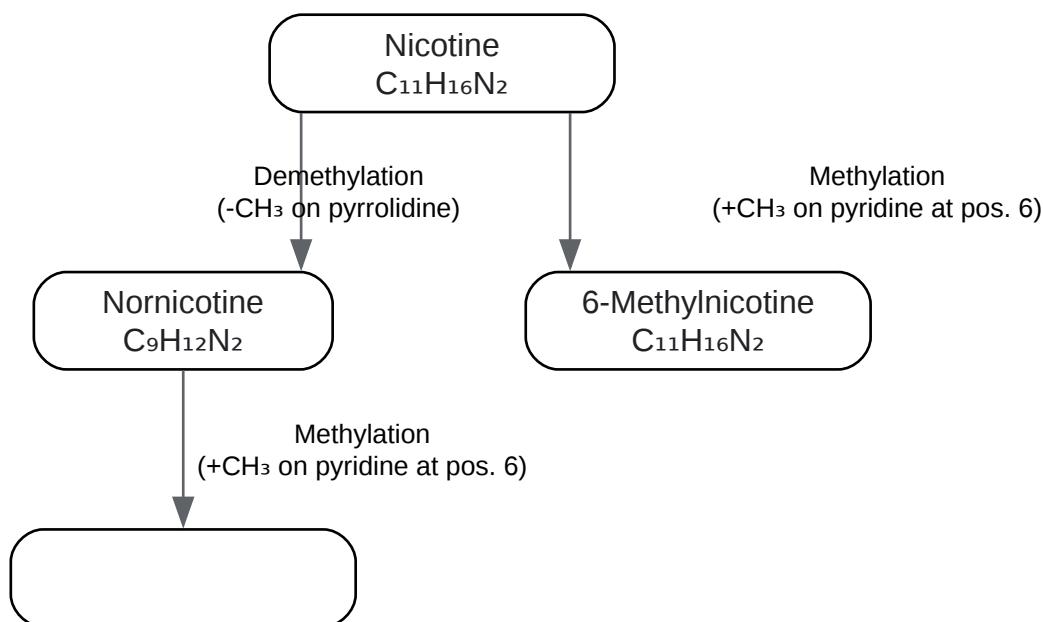
This is in stark contrast to 6-Methylnicotine, which is a derivative of nicotine and thus possesses a methyl group on both the pyridine ring and the pyrrolidine nitrogen. This structural difference results in a different molecular formula, molecular weight, and CAS number, highlighting that they are distinct chemical entities.

Below is a table summarizing the key chemical identifiers for 6-Methyl Nornicotine.

Identifier	Value	Reference
IUPAC Name	2-methyl-5-(pyrrolidin-2-yl)pyridine	[3]
Synonyms	5-(2-Pyrrolidinyl)-2-picoline; Pyridine, 2-methyl-5-(2-pyrrolidinyl)-; 2-Picoline, 5-(2-pyrrolidinyl)-	[3] [4]
CAS Number	90872-72-3	[3] [5] [6] [7]
Molecular Formula	C10H14N2	[3] [5] [6]
Molecular Weight	162.23 g/mol	[3] [5] [6]

Distinguishing 6-Methyl Nornicotine from 6-Methylnicotine

The primary source of confusion in the available literature is the similar nomenclature of 6-Methyl Nornicotine and 6-Methylnicotine. The following diagram illustrates the structural relationship and key differences between nicotine, nornicotine, 6-Methyl Nornicotine, and 6-Methylnicotine.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. parchem.com [parchem.com]
- 3. Structure-activity relationship (SAR) of Nicotine - Medicinal Chemistry Lectures Notes [medicinal-chemistry-notes.blogspot.com]
- 4. scbt.com [scbt.com]
- 5. Quantitative structure-activity relationships of nicotine analogues as neuronal nicotinic acetylcholine receptor ligands - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. CAS#:13270-56-9 | 2-methyl-5-[(2S)-1-methylpyrrolidin-2-yl]pyridine | Chemsoc [chemsoc.com]
- To cite this document: BenchChem. [6-Methyl Nornicotine: A Technical Guide to a Nornicotine Analog]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022502#6-methyl-nornicotine-as-a-synonym]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com